

Application of 2-Amino-1,8-naphthyridine Derivatives as Fluorescent Probes

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Compound of Interest

Compound Name: 2-Amino-5-chloro-1,8-naphthyridine

Cat. No.: B12284939

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Note to the Reader: Extensive literature searches for the specific compound **2-Amino-5-chloro-1,8-naphthyridine** did not yield documented applications as a fluorescent probe. The following application notes and protocols are based on closely related and well-studied 2-amino-1,8-naphthyridine derivatives, which serve as a practical guide and a representative example of the potential applications of this class of compounds in fluorescence-based detection and imaging.

Introduction

2-Amino-1,8-naphthyridine and its derivatives are a class of heterocyclic compounds that have garnered significant interest in the field of fluorescence sensing due to their intrinsic photophysical properties. These compounds often exhibit strong fluorescence emission, good photostability, and sensitivity to their local environment, making them excellent candidates for the development of fluorescent probes for various analytes, including metal ions and biological molecules. The 1,8-naphthyridine scaffold provides a rigid framework and nitrogen atoms that can act as coordination sites for analytes, leading to changes in the fluorescent signal upon binding. This document provides an overview of the application of 2-amino-1,8-naphthyridine derivatives as fluorescent probes, with a focus on their synthesis, photophysical properties, and experimental protocols for their use in sensing applications.

Data Presentation: Photophysical Properties of Representative 2-Amino-1,8-naphthyridine Derivatives

The following table summarizes the key photophysical properties of selected 2-amino-1,8-naphthyridine derivatives that have been reported as fluorescent probes. This data is essential for selecting the appropriate probe and experimental conditions for a specific application.

Compound	Excitation (λ_{ex} , nm)	Emission (λ_{em} , nm)	Stokes Shift (nm)	Quantum Yield (ΦF)	Target Analyte	Reference
2,7-dipiperidiny l-4-methyl- 1,8-naphthyridine	340	435	95	-	DNA	[1]
2,7-dimorpholinyl-4-methyl-1,8-naphthyridine	340	425	85	-	DNA	[1]
2-Amino-5,7-dimethyl-1,8-naphthyridine (ADMND)	-	-	-	-	Nitrite	[2]

Note: Quantitative data such as quantum yield for some derivatives is not always available in the cited literature.

Experimental Protocols

I. General Protocol for Fluorescence Measurements

This protocol outlines the general steps for using a 2-amino-1,8-naphthyridine-based fluorescent probe for the detection of a target analyte.

Materials:

- 2-amino-1,8-naphthyridine derivative stock solution (e.g., 1 mM in DMSO or appropriate solvent)
- Buffer solution (pH and composition will depend on the specific application)
- Analyte stock solution
- Fluorometer
- Quartz cuvettes

Procedure:

- **Preparation of the Probe Solution:** Prepare a working solution of the fluorescent probe by diluting the stock solution in the chosen buffer to the desired final concentration (typically in the low micromolar range).
- **Baseline Measurement:** Transfer the probe solution to a quartz cuvette and record the initial fluorescence emission spectrum by exciting at the appropriate wavelength (λ_{ex}).
- **Titration with Analyte:** Add incremental amounts of the analyte stock solution to the cuvette containing the probe solution.
- **Fluorescence Measurement:** After each addition of the analyte, gently mix the solution and allow it to equilibrate for a specified time (e.g., 1-5 minutes). Record the fluorescence emission spectrum.
- **Data Analysis:** Plot the change in fluorescence intensity at the emission maximum (λ_{em}) as a function of the analyte concentration. This can be used to determine the detection limit and

binding affinity.

II. Protocol for the Detection of Nitrite using 2-Amino-5,7-dimethyl-1,8-naphthyridine (ADMND)[2]

This protocol is based on the reported use of ADMND as a fluorescent reagent for the determination of nitrite. The mechanism involves the diazotization of the amino group on the naphthyridine ring by nitrite, leading to a change in the fluorescence properties.

Materials:

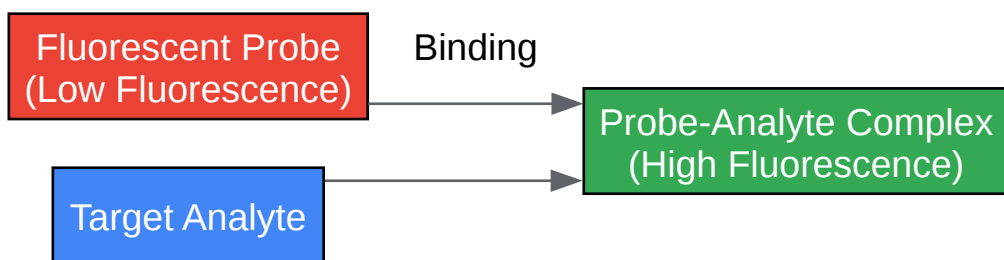
- 2-Amino-5,7-dimethyl-1,8-naphthyridine (ADMND)
- Nitrite standard solutions
- Appropriate acidic buffer
- Fluorometer

Procedure:

- Reaction: Mix a solution of ADMND with the sample containing nitrite in an acidic buffer.
- Incubation: Allow the diazotization reaction to proceed. The original protocol suggests boiling to hydrolyze the resulting diazonium salt.
- Fluorescence Measurement: Measure the fluorescence of the resulting solution. The degree of fluorescence quenching of ADMND is proportional to the nitrite concentration.
- Quantification: A linear relationship between the fluorescence quenching and nitrite concentration in the range of 1×10^{-7} to 2.5×10^{-6} mol L⁻¹ has been reported, with a detection limit of 4.06×10^{-8} mol L⁻¹.

Visualizations

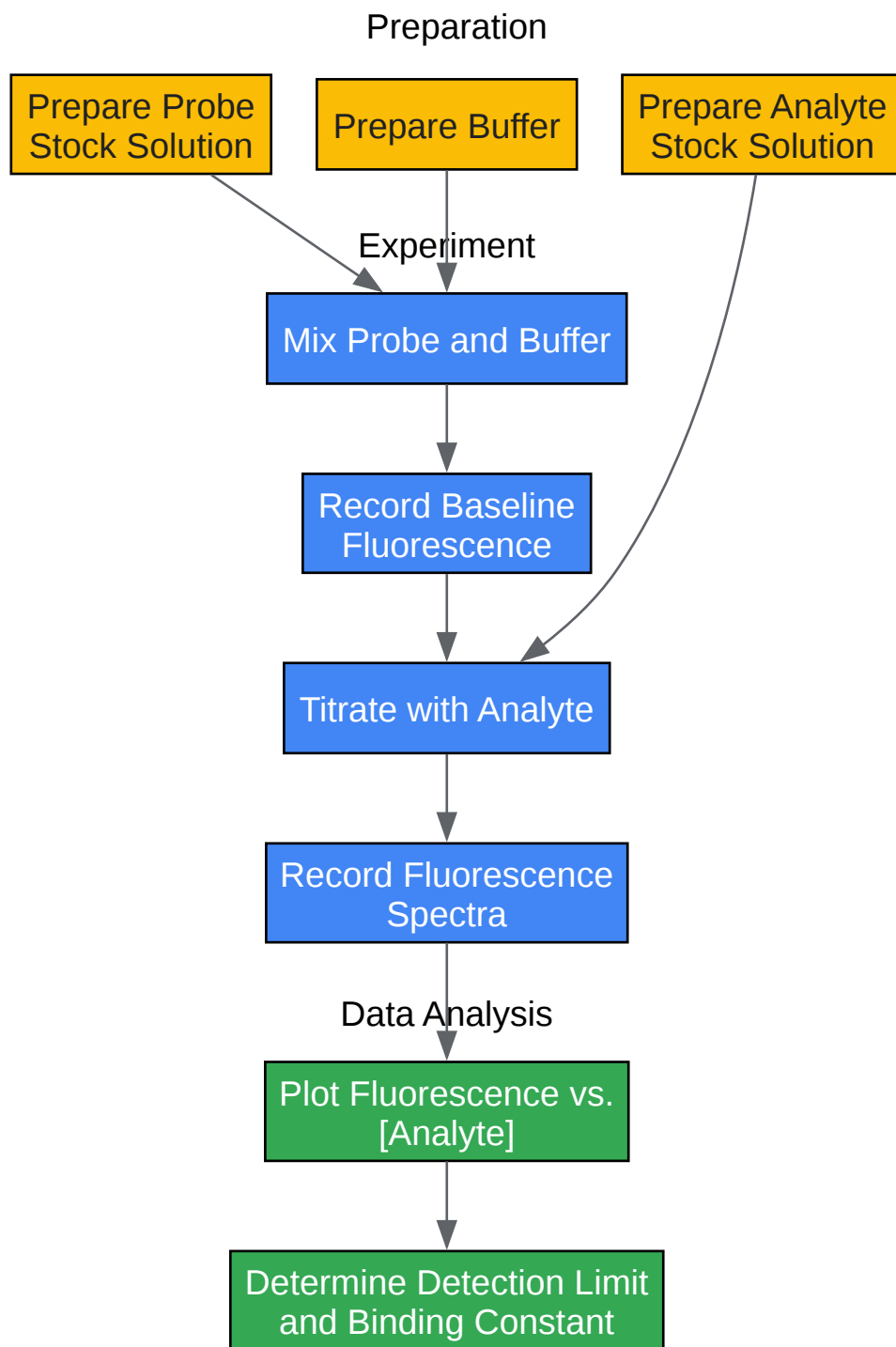
Signaling Pathway for a Generic "Turn-On" Fluorescent Probe



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Caption: General mechanism of a "turn-on" fluorescent sensor.

Experimental Workflow for Fluorescent Probe Application



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Caption: Standard workflow for a fluorescence titration experiment.

Conclusion

While the specific compound **2-Amino-5-chloro-1,8-naphthyridine** is not extensively documented as a fluorescent probe, the broader family of 2-amino-1,8-naphthyridine derivatives shows significant promise and has been successfully employed in various sensing applications. The protocols and data presented here for related compounds provide a solid foundation for researchers and drug development professionals to explore the potential of this chemical scaffold in the design of novel fluorescent probes. Further research into the photophysical properties and sensing capabilities of **2-Amino-5-chloro-1,8-naphthyridine** is warranted to fully elucidate its potential in this field.

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References

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